

Technical Comparison: USP vs. EP Standards for Pantoprazole N-Oxide Impurity

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Compound of Interest

Compound Name: *Pantoprazole N-Oxide Sodium Salt*

CAS No.: *1279822-90-0*

Cat. No.: *B586309*

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Executive Summary

Pantoprazole N-Oxide (Pyridine N-Oxide derivative) is a known degradation product formed under oxidative stress.^[1] Unlike Pantoprazole Sulfone (Impurity A) or Sulfide (Impurity B), Pantoprazole N-Oxide is currently classified as a Non-Compendial / Unspecified Impurity in both the USP and EP monographs for the Active Pharmaceutical Ingredient (API).

Consequently, it does not have a specific, named limit in the standard monographs. Instead, it is controlled under the rigorous "Any Other Individual Impurity" limits. This guide clarifies these limits, the degradation mechanism, and the experimental protocols required to isolate and quantify this specific impurity.

Key Regulatory Takeaways

Feature	USP (Pantoprazole Sodium)	EP (Pantoprazole Sodium Sesquihydrate)
Classification	Unspecified / Any other individual impurity	Unspecified impurity
Limit (API)	NMT 0.10%	NMT 0.10% (nominal)
Limit (Tablets)	NMT 0.20% (Delayed-Release)	N/A (Product specific)
Primary Method	HPLC (Gradient, C18, pH 9.0/Buffer)	HPLC (Gradient, C18, pH 7.[2][3][4]0)
Critical Risk	Oxidative degradation (distinct from Sulfone)	Oxidative degradation

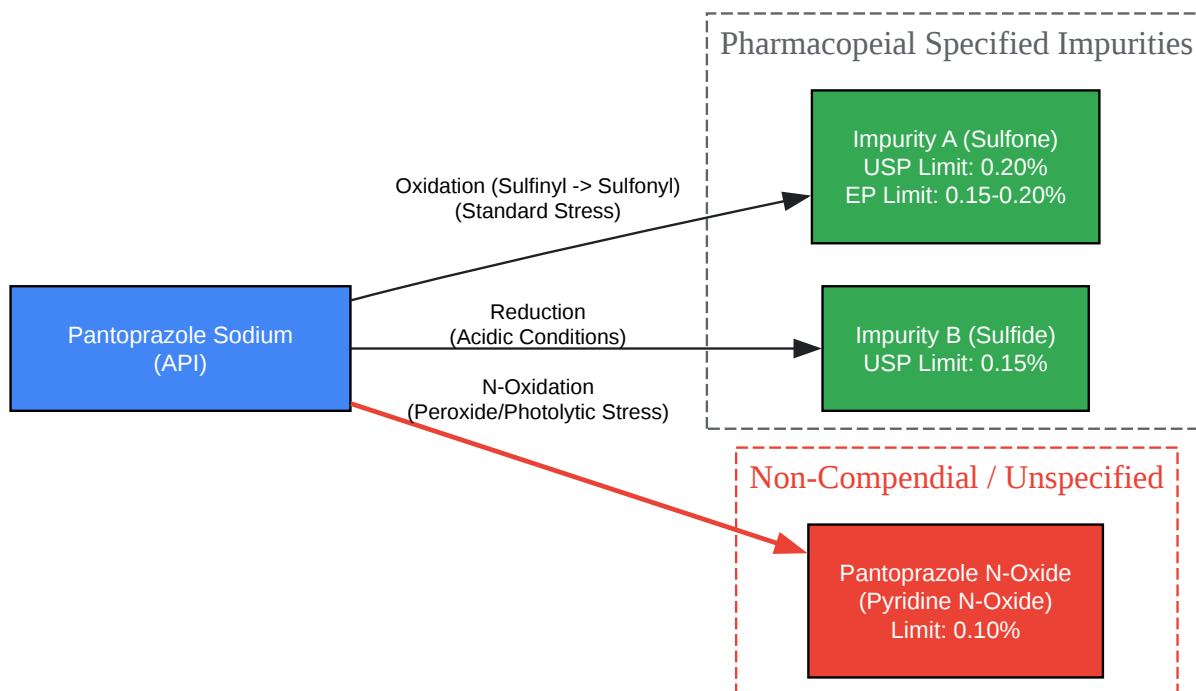
Chemical Identity & Degradation Pathway

Understanding the structural difference between the N-Oxide and the pharmacopeial "Impurity A" is vital to prevent misidentification.

- Pantoprazole N-Oxide: Oxidation occurs at the nitrogen of the pyridine ring.
- Impurity A (Sulfone): Oxidation occurs at the sulfinyl group ($\text{S}=\text{O}$ to $\text{O}=\text{S}=\text{O}$).

Visualization: Oxidative Degradation Pathways

The following diagram illustrates the divergent oxidative pathways leading to Impurity A (Specified) and the N-Oxide (Unspecified).



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Caption: Divergent degradation pathways showing the formation of specified Impurity A versus the unspecified N-Oxide impurity.

Detailed Regulatory Limits Comparison

Since Pantoprazole N-Oxide is not explicitly listed in the impurity tables of USP or Ph. Eur. 2296, it falls under the general acceptance criteria.

Table 1: Comparative Limits for Pantoprazole N-Oxide

Parameter	USP (API)	USP (DR Tablets)	Ph. Eur. (API)
Monograph Title	Pantoprazole Sodium	Pantoprazole Sodium Delayed-Release Tablets	Pantoprazole Sodium Sesquihydrate
Impurity Category	Any other individual impurity	Any other individual impurity	Unspecified impurities
Acceptance Criteria	NMT 0.10%	NMT 0.2%	NMT 0.10% (0.10% limit applies to each unspecified impurity)
Reporting Threshold	0.05%	0.1%	0.05%
Total Impurities	NMT 0.5%	NMT 1.0%	NMT 0.5%
Notes	Strict control required for API.	Slightly relaxed limit for drug product due to manufacturing stress.	EP requires identification if >0.10%. [5] [6]



Critical Insight: While the USP Tablet monograph allows up to 0.2%, the API used to manufacture those tablets must strictly meet the 0.10% limit. If Pantoprazole N-Oxide exceeds 0.10% in the API, it is non-compliant unless structurally identified and qualified toxicologically.

Experimental Protocol: Isolation & Analysis

To detect and quantify Pantoprazole N-Oxide, a stability-indicating HPLC method is required.[\[7\]](#) The standard EP/USP methods are gradient-based and capable of separating polar impurities like the N-Oxide.

Method A: Standard Compendial Approach (Based on EP/USP)

This protocol validates whether the N-Oxide is within the 0.10% limit.

- Column: C18 (L1 packing), 150 mm x 3.9 mm, 5 µm (or equivalent).
- Temperature: 40°C.
- Flow Rate: 1.0 mL/min.[6]
- Detection: UV at 290 nm.[6][8]
- Injection Volume: 20 µL.

Mobile Phase System:

- Solution A: Phosphate buffer pH 7.0 (1.74 g/L
adjusted with Phosphoric Acid).
- Solution B: Acetonitrile (ACN).[9]

Gradient Program:

Time (min)	Solution A (%)	Solution B (%)
0	80	20
40	20	80
45	20	80
46	80	20

| 55 | 80 | 20 |

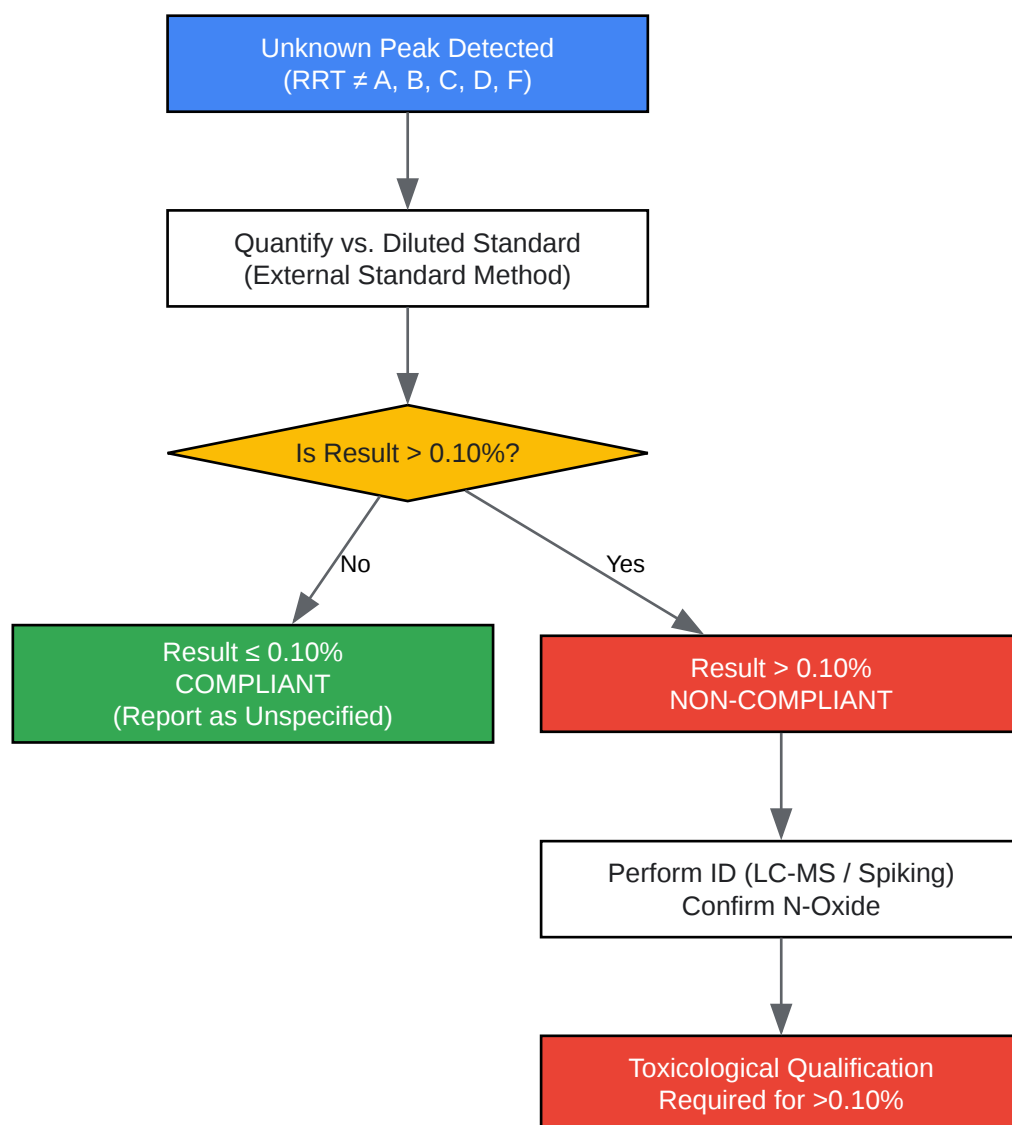
Protocol for Identification (Spiking Study)

Since N-Oxide is not in the standard System Suitability Mix, you must perform a spiking study to determine its Relative Retention Time (RRT).

- Standard Preparation: Prepare a 0.46 mg/mL solution of Pantoprazole Sodium CRS.
- Marker Preparation: Dissolve authentic Pantoprazole N-Oxide Reference Standard (CAS 953787-60-5) in Diluent (ACN:Water 1:1) to 0.001 mg/mL.
- Spiking: Add 1.0 mL of Marker Preparation to 10.0 mL of Standard Preparation.
- Injection: Inject the spiked solution.
- Observation: The N-Oxide is more polar than the parent drug. Expect elution before the main Pantoprazole peak (typically RRT < 1.0, often near 0.5–0.7 range depending on exact column chemistry).

Compliance Decision Workflow

The following logic tree guides the quality control decision process when an unknown peak (suspected N-Oxide) is detected.



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Caption: Decision tree for handling unspecified impurities like Pantoprazole N-Oxide under EP/USP general limits.

Scientific Commentary & Causality

Why the Limits Differ (Tablets vs. API)

The USP allows a higher limit (0.2%) for "Any other individual impurity" in Delayed-Release Tablets compared to the API (0.10%).

- **Causality:** The enteric coating process and the acidic environment of the stomach (during dissolution testing) can induce minor degradation. The N-Oxide, formed via oxidation, may increase during the wet granulation or coating steps if not protected from light and oxygen.
- **Self-Validating System:** To ensure the 0.2% tablet limit is not exceeded, manufacturers typically set an internal release specification of NMT 0.15% for the N-Oxide in the finished product, providing a safety margin.

Analytical Robustness

- **Resolution:** The N-Oxide is structurally similar to the Sulfone (Impurity A). A critical system suitability parameter is the resolution between the N-Oxide and the Sulfone if they elute close to each other.
- **Detection:** Both USP and EP use 290 nm. The N-Oxide retains the benzimidazole chromophore, ensuring similar response factors to the parent drug. Therefore, using the parent drug's response (diluted standard) for quantification is a scientifically valid approximation (Response Factor ≈ 1.0) in the absence of a specific standard.

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